

Revolutionizing Organic Synthesis: A Guide to 2-Hydroxyethyl Acetate as a Chemical Intermediate

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Compound of Interest

Compound Name: 2-Hydroxyethyl acetate

CAS No.: 65071-98-9

Cat. No.: B7771454

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Section 1: Understanding 2-Hydroxyethyl Acetate: A Molecule of Dual Functionality

2-Hydroxyethyl acetate (CAS 542-59-6) is a bifunctional organic molecule that possesses both a primary hydroxyl and an ester functional group.^[1] This unique structural feature imparts a desirable combination of properties, making it a valuable building block and solvent in a wide array of chemical transformations.^{[1][2]} It is a colorless, nearly odorless liquid that is soluble in water and many common organic solvents.^{[1][3]}

Table 1: Physicochemical Properties of **2-Hydroxyethyl Acetate**

Property	Value	Reference
Molecular Formula	C ₄ H ₈ O ₃	[1]
Molecular Weight	104.10 g/mol	[1]
Boiling Point	182°C	[4]
Melting Point	-45°C	[4]
Flash Point	88°C	[5]
Density	1.11 g/cm ³	[3]
Water Solubility	Completely miscible	[3]

These properties, particularly its high boiling point and miscibility, make it an excellent choice for reactions requiring elevated temperatures and for facilitating reactions between both polar and non-polar reagents.[1]

Section 2: Core Applications in Organic Synthesis

The dual functionality of **2-Hydroxyethyl acetate** allows it to participate in a variety of reactions, serving as a nucleophile (via the hydroxyl group) or as a precursor to other functional groups.

The primary hydroxyl group of **2-Hydroxyethyl acetate** readily undergoes esterification with carboxylic acids, acid chlorides, or acid anhydrides to form more complex esters.[6] This is a fundamental transformation in the synthesis of various fine chemicals and pharmaceuticals.

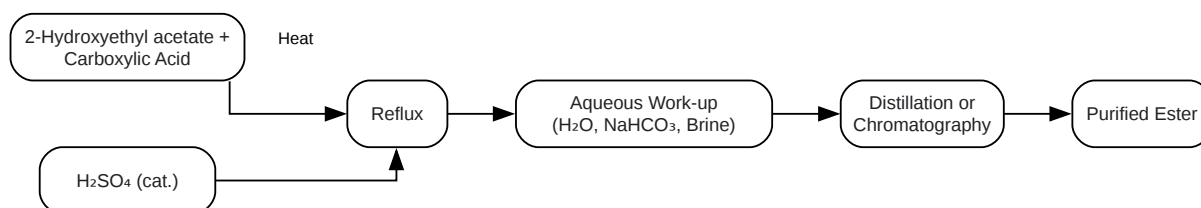
Conversely, the acetate group can be displaced by other alkoxides in transesterification reactions, allowing for the synthesis of different esters under either acidic or basic conditions.[7] This process is particularly useful in the production of specialty esters where the corresponding alcohol may be expensive or difficult to handle directly. For instance, it has been utilized in the synthesis of bio-additives for diesel fuel through transesterification of triglycerides.[8]

Protocol 1: General Procedure for Acid-Catalyzed Esterification

This protocol outlines a standard Fischer esterification, a common method for synthesizing esters.[9]

- **Reaction Setup:** In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, combine **2-Hydroxyethyl acetate** (1.0 eq) and the desired carboxylic acid (1.1 eq).
- **Catalyst Addition:** Add a catalytic amount of a strong acid, such as concentrated sulfuric acid (e.g., 5 mol%).
- **Reaction Conditions:** Heat the mixture to reflux and monitor the reaction progress by thin-layer chromatography (TLC) or gas chromatography (GC).
- **Work-up:** Upon completion, cool the reaction mixture to room temperature. Dilute with an appropriate organic solvent (e.g., ethyl acetate) and wash sequentially with water, saturated sodium bicarbonate solution (to neutralize the acid catalyst), and brine.
- **Purification:** Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure. The crude ester can be purified by distillation or column chromatography.

Workflow for Acid-Catalyzed Esterification



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Caption: Workflow for a typical acid-catalyzed esterification using **2-Hydroxyethyl acetate**.

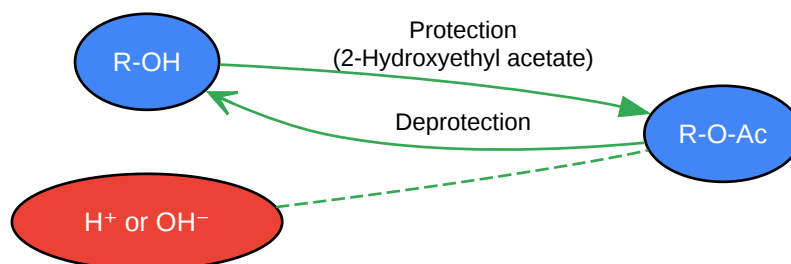
In multi-step syntheses, it is often necessary to temporarily block a reactive functional group to prevent it from interfering with subsequent reactions.[10] The acetate portion of **2-Hydroxyethyl acetate** can be used to protect hydroxyl groups, forming an ester that is stable under a variety of conditions but can be easily removed when needed.[10][11]

Protocol 2: Protection of a Primary Alcohol

- **Reaction Setup:** Dissolve the alcohol to be protected (1.0 eq) in a suitable aprotic solvent (e.g., dichloromethane or tetrahydrofuran).
- **Reagent Addition:** Add **2-Hydroxyethyl acetate** (1.2 eq) and a coupling agent such as dicyclohexylcarbodiimide (DCC) or an acid catalyst.
- **Reaction Conditions:** Stir the reaction at room temperature until completion, as monitored by TLC.
- **Work-up and Purification:** Filter off any solid byproducts. Wash the filtrate with water and brine. Dry the organic layer, concentrate, and purify the resulting protected alcohol by column chromatography.

The deprotection is typically achieved by hydrolysis under acidic or basic conditions.[10]

Conceptual Diagram of Hydroxyl Protection and Deprotection



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Caption: The reversible protection of a hydroxyl group using an acetate moiety.

2-Hydroxyethyl acetate serves as a key starting material or intermediate in the synthesis of various active pharmaceutical ingredients (APIs). A notable example is its use in the preparation of cephalosporin antibiotics.[12][13] The structural framework of **2-Hydroxyethyl acetate** can be incorporated into the final drug molecule or used to introduce specific functionalities. In the synthesis of certain cephalosporins, the 3-hydroxymethyl group of a cephalosporin core can be acylated, a transformation where a derivative of **2-hydroxyethyl acetate** could be employed.[12]

Section 3: Safety, Handling, and Storage

As with any chemical reagent, proper safety precautions are paramount when handling **2-Hydroxyethyl acetate**.

- Hazards: It can cause severe eye irritation and may cause skin, respiratory, and digestive tract irritation.[4][5]
- Personal Protective Equipment (PPE): Always wear appropriate protective eyeglasses or chemical safety goggles, gloves, and a lab coat.[4] Work in a well-ventilated area or under a chemical fume hood.[5]
- First Aid: In case of eye contact, immediately flush with plenty of water for at least 15 minutes.[5] For skin contact, wash with soap and water.[4] If inhaled, move to fresh air.[5] In case of ingestion, do not induce vomiting and seek immediate medical attention.[4]
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated area away from incompatible substances such as strong oxidizing agents.[4][5]

Table 2: Hazard and Precautionary Statements

GHS Pictogram	Signal Word	Hazard Statement	Precautionary Statement	Reference
	Danger	H318: Causes serious eye damage.	P280: Wear eye protection/face protection. P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	[14]

Section 4: Conclusion

2-Hydroxyethyl acetate is a highly versatile and valuable chemical intermediate with a broad range of applications in organic synthesis. Its dual functionality allows for its use in esterification, transesterification, and as a protecting group, making it an indispensable tool for researchers and professionals in drug development and the chemical sciences. A thorough understanding of its properties, reaction protocols, and safety considerations, as outlined in this guide, will enable its effective and safe utilization in the laboratory.

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